

Proper Disposal Procedures: 3-Ethoxy-2-methylaniline

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Compound of Interest

Compound Name: 3-Ethoxy-2-methylaniline

CAS No.: 111185-04-7

Cat. No.: B3045654

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Executive Safety Summary

STOP AND READ: **3-Ethoxy-2-methylaniline** belongs to the class of substituted anilines (alkoxy-toluidines). These compounds are deceptive; they are often high-boiling liquids that do not appear immediately volatile, yet they possess potent skin permeability and hematological toxicity (Methemoglobinemia).

Critical "Do Not" List:

- DO NOT mix with acids in the waste stream. While anilines are basic, mixing with strong acids in a waste container generates significant heat (exothermic neutralization) and can pressurize containers.
- DO NOT mix with oxidizers (e.g., nitric acid, peroxides). Aromatic amines are hypergolic with strong oxidizers; this is an immediate fire/explosion hazard.
- DO NOT dispose of down the drain.[1] This compound is highly toxic to aquatic life and persists in water systems.[2]

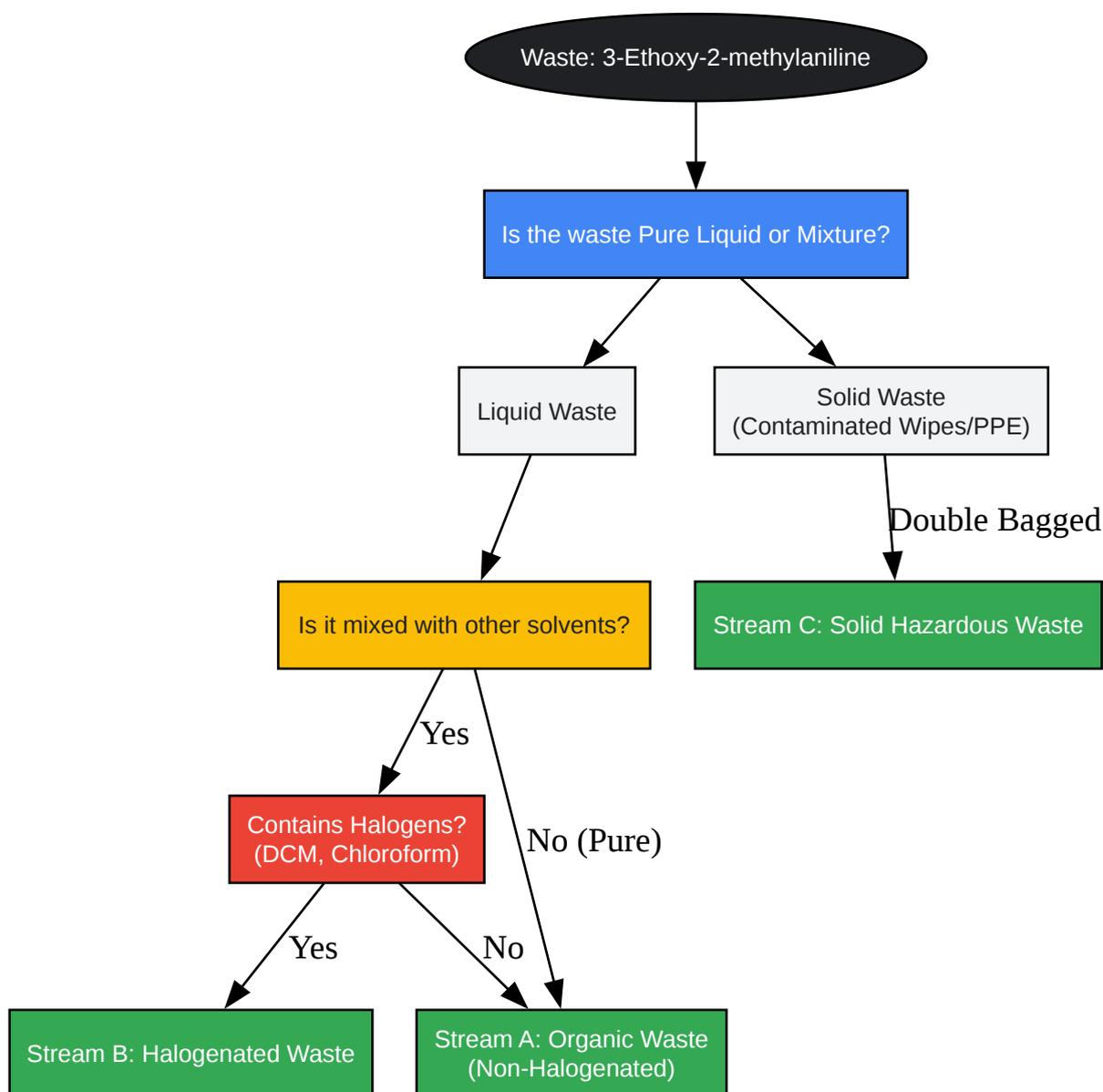
Chemical Profile & Hazard Identification

To dispose of this chemical safely, you must understand what makes it dangerous.

Property	Value / Characteristic	Operational Implication
Chemical Class	Aromatic Amine (Alkoxy-substituted)	Nitrogen-containing waste requires specific incineration parameters to prevent NOx release.
Physical State	Liquid (typically)	Requires leak-proof, secondary containment during transport.
Flash Point	> 60°C (Combustible)	Classified as Ignitable under certain conditions; keep away from heat sources.
Major Toxicity	Methemoglobinemia	Oxidizes hemoglobin to methemoglobin, preventing oxygen transport. Cyanosis (blue skin) is a late sign.
Skin Absorption	HIGH	Nitrile gloves are often insufficient for prolonged contact. Double-gloving or Silver Shield® laminate gloves are recommended for spill cleanup.

Waste Segregation Decision Matrix

The following logic flow ensures you select the correct waste stream and prevent incompatible chemical reactions.



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Figure 1: Waste Stream Decision Matrix. Ensure segregation from oxidizers regardless of the chosen stream.

Step-by-Step Disposal Protocol

Phase 1: Preparation & Self-Validation

- Objective: Ensure the waste container is chemically compatible and the waste is stable.

- The "Self-Validating" Step: Before adding **3-Ethoxy-2-methylaniline** to any existing waste container, perform a pH check of the destination container.
 - If pH < 4 (Acidic):STOP. Do not add the amine. Use a separate, empty container.
 - If pH > 7 (Basic/Neutral): Proceed, provided no oxidizers are present.

Phase 2: Containerization

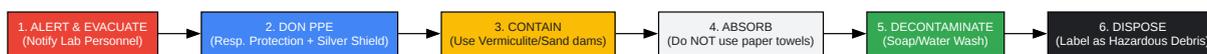
- Select Container: Use HDPE (High-Density Polyethylene) or Glass (Amber preferred). Avoid metal containers as amines can corrode certain alloys over time or react with residual metal salts.
- Labeling: Affix a hazardous waste label immediately.
 - Constituents: Write "**3-Ethoxy-2-methylaniline**" (do not use abbreviations).
 - Hazard Checkboxes: Check "Toxic" and "Combustible/Flammable".
- Transfer: Use a dedicated funnel. Do not decant directly from a heavy stock bottle to avoid splashing.

Phase 3: Storage & Pickup

- Secondary Containment: Place the waste bottle in a polyethylene tray capable of holding 110% of the volume.
- Location: Store in a Satellite Accumulation Area (SAA) inside a fume hood or a ventilated cabinet. Never store near nitric acid or perchloric acid.
- Disposal Path: This waste must be sent for High-Temperature Incineration. The nitrogen content requires facilities equipped with scrubbers to handle NOx emissions.

Emergency Spill Response Workflow

In the event of a spill outside the fume hood, execute this protocol immediately.



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Figure 2: Spill Response Loop. Note: Paper towels can increase surface area for evaporation; use inert absorbents like vermiculite or clay.

Regulatory & Transport Data

When preparing the waste manifest for your Environmental Health & Safety (EHS) team or external contractor, use the following classifications.

Regulatory Body	Parameter	Classification Code / Instruction
EPA (RCRA)	Waste Code	D001 (Ignitable) if FP < 60°C. If not ignitable, manage as Non-RCRA Regulated Hazardous Waste (unless TCLP proves toxicity). Best Practice: Treat as Hazardous.
DOT (Shipping)	UN Number	UN 2810 (Toxic liquid, organic, n.o.s.) or UN 1547 (Aniline - use only if pure/closest match).
DOT (Shipping)	Proper Shipping Name	Toxic liquid, organic, n.o.s. (3-Ethoxy-2-methylaniline)
DOT (Shipping)	Hazard Class	6.1 (Toxic Substances)
DOT (Shipping)	Packing Group	III (Minor Danger) or II (Medium Danger) - Consult SDS specific to concentration.

Note on RCRA: While specific isomers of alkoxy-anilines are not always explicitly "U-Listed" (like Aniline U012), they almost always fail the Toxicity Characteristic or are regulated under

state-specific "Right-to-Know" laws as hazardous organic waste. Always default to "Hazardous Waste" classification.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 123277695 (3-Ethoxy-2-methylhexane/aniline derivatives). PubChem.[3] [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Occupational Safety and Health Standards: Toxic and Hazardous Substances (Aniline). 29 CFR 1910.1000. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual 2014: Waste Identification. [\[Link\]](#)
- Centers for Disease Control and Prevention (CDC). NIOSH Pocket Guide to Chemical Hazards: Aniline. (Used as the toxicological proxy for substituted anilines). [\[Link\]](#)

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